

(4-Amino-3-fluorophenyl)methanol stability and recommended storage conditions

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Compound of Interest

Compound Name: (4-Amino-3-fluorophenyl)methanol

Cat. No.: B179550

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Technical Support Center: (4-Amino-3-fluorophenyl)methanol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the stability and recommended storage of **(4-Amino-3-fluorophenyl)methanol** (CAS No. 146019-45-6).

Physicochemical and Stability Data

While extensive quantitative stability data for **(4-Amino-3-fluorophenyl)methanol** is not widely published, the following table summarizes available information and data for a closely related isomer, (3-Amino-4-fluorophenyl)methanol, which can serve as a valuable reference.

Property	(4-Amino-3-fluorophenyl)methanol	(3-Amino-4-fluorophenyl)methanol (Isomer)	General Chemical Stability Recommendations
CAS Number	146019-45-6	227609-86-1	N/A
Purity	98%	98%	N/A
Physical Form	Not Specified	White to Yellow Solid	N/A
Recommended Storage	Ambient Storage	Keep in dark place, inert atmosphere, room temperature. [1]	Store in a tightly closed container in a dry, cool, and well-ventilated place. [2]
Hazard Statements	H302, H315, H319, H335	H315, H319	Handle with appropriate personal protective equipment.

Experimental Protocols

Detailed experimental protocols for stability testing of **(4-Amino-3-fluorophenyl)methanol** are not publicly available. However, a general approach to assess the stability of a new compound would involve:

- Initial Characterization: Obtain baseline data on the compound's purity and appearance (e.g., via HPLC, NMR, and visual inspection).
- Stress Testing (Forced Degradation): Expose the compound to various stress conditions to identify potential degradation pathways. This typically includes:
 - Photostability: Exposure to UV and visible light.
 - Thermal Stability: Exposure to elevated temperatures.
 - Humidity: Exposure to high relative humidity.
 - Oxidative Stress: Treatment with an oxidizing agent (e.g., hydrogen peroxide).

- pH Stress: Exposure to acidic and basic conditions.
- Long-Term Stability Testing: Store the compound under recommended and accelerated conditions (e.g., higher temperature and humidity) for an extended period.
- Analysis: At specified time points, analyze the samples using stability-indicating methods (e.g., HPLC) to quantify the parent compound and any degradation products.

Troubleshooting Guide & FAQs

This section addresses common issues that may arise during the handling and storage of **(4-Amino-3-fluorophenyl)methanol**.

Frequently Asked Questions (FAQs)

- What are the primary hazards associated with **(4-Amino-3-fluorophenyl)methanol**? This compound is harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation. Always handle it in a well-ventilated area with appropriate personal protective equipment (PPE), including gloves and safety glasses.
- What is the recommended storage temperature? While one supplier suggests "Ambient Storage", a more conservative approach, based on a related isomer, is to store it at room temperature. For long-term storage, refrigeration (2-8 °C) is often a good practice for amino-containing aromatic compounds to minimize potential degradation.
- Is this compound sensitive to light or air? While not explicitly stated for this specific compound, a closely related isomer, (3-Amino-4-fluorophenyl)methanol, is recommended to be stored in a dark place under an inert atmosphere.^[1] Therefore, it is prudent to protect **(4-Amino-3-fluorophenyl)methanol** from light and air to prevent potential photo-oxidation and degradation.

Troubleshooting Common Issues

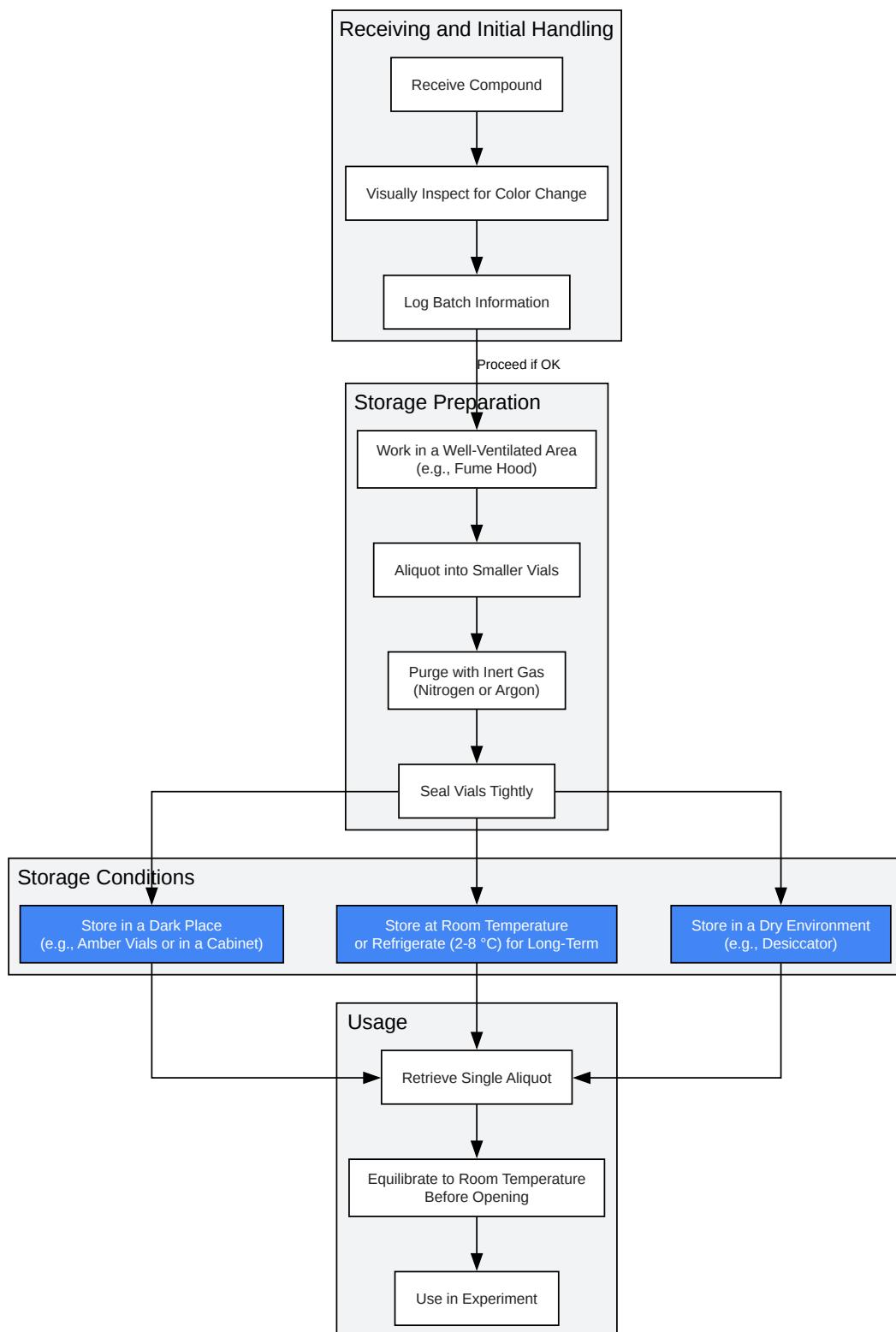
- Issue: The compound has changed color (e.g., from white to yellow/brown).
 - Possible Cause: This is a common indication of degradation, likely due to oxidation or exposure to light. Aminophenyl groups are known to be susceptible to oxidation, which can

lead to coloration.

- Solution:
 - Re-evaluate the purity of the compound using an appropriate analytical method (e.g., HPLC, TLC) before use.
 - If the purity is compromised, consider purifying the material or obtaining a fresh batch.
 - For future storage, ensure the container is tightly sealed, purged with an inert gas (e.g., nitrogen or argon), and stored in a dark location.
- Issue: Inconsistent experimental results using the same batch of the compound.
 - Possible Cause: This could be due to improper storage between uses, leading to gradual degradation. It could also be related to the compound's hygroscopic nature, where it absorbs moisture from the air, affecting its effective concentration.[\[3\]](#)
 - Solution:
 - Aliquot the compound into smaller, single-use vials upon receipt to minimize repeated exposure of the bulk material to the atmosphere.
 - Always store the compound in a desiccator, especially after opening the primary container.
 - Before use, ensure the compound is completely dry.

Visualized Workflow

The following diagram illustrates the recommended workflow for handling and storing **(4-Amino-3-fluorophenyl)methanol** to ensure its stability and integrity.

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Caption: Recommended workflow for handling and storing **(4-Amino-3-fluorophenyl)methanol**.

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